

Solubility Profile of Didecyldimethylammonium Bromide: A Technical Guide

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Compound of Interest

Compound Name: *Didecyldimethylammonium
bromide*

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This in-depth technical guide provides a comprehensive overview of the solubility of **Didecyldimethylammonium bromide** (DDAB), a cationic surfactant with wide-ranging applications in research and industry. This document compiles available solubility data, presents detailed experimental protocols for solubility determination, and offers a comparative analysis with related compounds.

Core Data Presentation: Solubility of Didecyldimethylammonium Bromide (DDAB)

The solubility of **Didecyldimethylammonium bromide** (DDAB) is a critical parameter for its application in various formulations. While extensive quantitative data is not readily available in the public domain, the following table summarizes the known qualitative and semi-quantitative solubility information for DDAB in a range of common solvents.

Solvent	CAS Number	Solubility	Temperature (°C)	Observations
Water	7732-18-5	Soluble	Not Specified	Forms clear solutions, but can become turbid at high concentrations or low temperatures.[1]
Ethanol	64-17-5	Soluble	Not Specified	-
Methanol	67-56-1	Soluble	Not Specified	-
Chloroform	67-66-3	Soluble	Not Specified	-
Dimethyl sulfoxide (DMSO)	67-68-5	200 mg/mL	Not Specified	Ultrasonic assistance may be needed.
N,N-Dimethylformamide	68-12-2	Very Soluble	Not Specified	-
Glacial Acetic Acid	64-19-7	Sparingly Soluble	Not Specified	-
Non-polar Solvents	-	Limited Solubility	Not Specified	Long hydrocarbon tails contribute to some degree of solubility.[2]

Comparative Solubility Data: Related Quaternary Ammonium Compounds

To provide a broader context for the solubility of DDAB, the following table presents data for structurally similar quaternary ammonium compounds. These comparisons can be valuable for estimating the potential solubility of DDAB in other solvent systems.

Compound	Solvent	CAS Number	Solubility	Temperature (°C)
Didodecyldimethylammonium bromide	Ethanol	64-17-5	0.1 g/mL	Not Specified
Didodecyldimethylammonium bromide	Water	7732-18-5	Soluble in hot and cold water	Not Specified
Didecyldimethylammonium chloride (DDAC)	Water	7732-18-5	0.65 g/L	20
Didecyldimethylammonium chloride (DDAC)	Isopropanol	67-63-0	~800 g/L (average of 10, 20, 30°C data)	10, 20, 30

Experimental Protocols for Solubility Determination

Accurate determination of solubility is crucial for the successful application of DDAB. The following section details the widely accepted isothermal shake-flask method for determining the solubility of surfactants like DDAB.

Isothermal Shake-Flask Method

This method is considered the "gold standard" for determining the thermodynamic solubility of a compound in a given solvent.

Principle: A supersaturated solution of the solute (DDAB) in the solvent of interest is prepared and agitated at a constant temperature for an extended period to allow the system to reach equilibrium. The concentration of the solute in the clear supernatant is then determined by a suitable analytical method.

Apparatus:

- Thermostatic shaker bath or incubator with precise temperature control

- Glass flasks or vials with airtight seals
- Magnetic stirrers and stir bars (optional)
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE or other compatible material)
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis, Evaporative Light Scattering Detector - ELSD) or another quantitative analytical instrument.

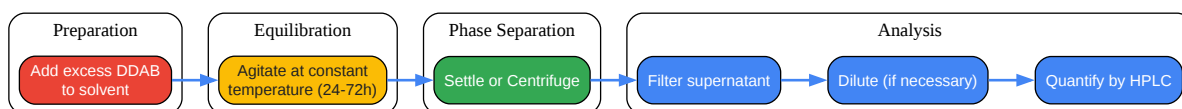
Procedure:

- **Preparation of Supersaturated Solution:** Add an excess amount of DDAB to a known volume of the chosen solvent in a glass flask. The excess solid should be clearly visible.
- **Equilibration:** Seal the flask and place it in a thermostatic shaker bath set to the desired temperature. Agitate the mixture at a constant speed for a prolonged period (typically 24-72 hours) to ensure equilibrium is reached.
- **Phase Separation:** After the equilibration period, allow the flask to stand undisturbed at the same temperature for several hours to allow the excess solid to settle. Alternatively, centrifuge the sample at the experimental temperature to facilitate the separation of the solid and liquid phases.
- **Sample Withdrawal and Filtration:** Carefully withdraw an aliquot of the clear supernatant using a syringe. Immediately filter the aliquot through a syringe filter into a clean vial. This step is critical to remove any undissolved microparticles.
- **Dilution (if necessary):** Depending on the expected solubility and the linear range of the analytical method, the filtered solution may need to be accurately diluted with the solvent.
- **Quantification:** Analyze the concentration of DDAB in the diluted or undiluted filtrate using a validated analytical method, such as HPLC.

- Data Analysis: Calculate the solubility of DDAB in the solvent at the specified temperature, expressed in units such as g/L, mg/mL, or mol/L.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the isothermal shake-flask method for determining the solubility of **Didecyldimethylammonium bromide**.



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Caption: Isothermal shake-flask solubility determination workflow.

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